

Cost-Performance Analysis of Poly(1,4-phenylene ether-ether-sulfone) (PEES)

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Compound of Interest

Compound Name: Poly(1,4-phenylene ether-ether-sulfone)

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A Comparative Guide for Researchers and Drug Development Professionals

In the landscape of high-performance engineering plastics, **Poly(1,4-phenylene ether-ether-sulfone)**, a member of the polyethersulfone (PESU/PES) family, stands out for its exceptional thermal stability, mechanical strength, and chemical resistance.[1][2] This guide provides an objective cost-performance analysis of PEES, comparing it with other leading high-performance thermoplastics: Polysulfone (PSU), Polyphenylsulfone (PPSU), and Polyetheretherketone (PEEK). The selection of an appropriate polymer is critical in research and pharmaceutical applications where materials must withstand harsh sterilization cycles, aggressive chemical environments, and demanding physical stresses.[1][3]

Performance Comparison: Key Properties

The performance of these polymers is dictated by their chemical structure. PEES, like other sulfone-based plastics, is an amorphous thermoplastic known for its high-temperature resistance and rigidity.[1][4] The addition of ether linkages provides some flexibility, enhancing its processability compared to more rigid polymers.[5][6] PEEK, a semi-crystalline polymer, generally offers superior mechanical performance and a higher service temperature, positioning it at the premium end of the spectrum.[7][8]

Data Presentation: Quantitative Comparison

The following tables summarize the key mechanical, thermal, and electrical properties of PEES and its alternatives. Data is compiled from various sources to provide a comprehensive overview.

Table 1: Mechanical Properties

Property	PEES (PESU)	PSU	PPSU	PEEK	Test Standard
Tensile Strength (MPa)	84 - 87[9]	70 - 80	70 - 80	90 - 110	ASTM D638 / ISO 527
Flexural Modulus (GPa)	2.6[9]	2.5 - 2.7	2.4 - 2.6	3.5 - 4.0	ASTM D790
Flexural Strength (MPa)	120 - 130[9]	100 - 110	110 - 120	140 - 170	ASTM D790
Notched Izod Impact (J/m)	60 - 91[9]	50 - 70	300 - 700	80 - 120	ASTM D256 / ISO 180

| Hardness (Rockwell M) | 88[9] | 69 - 80 | 80 - 90 | 99 - 105 | ASTM D785 |

Table 2: Thermal & Electrical Properties

Property	PEES (PESU)	PSU	PPSU	PEEK	Test Standard
Heat Deflection Temp. (°C) at 1.82 MPa	200 - 205[4] [9]	174	207	150 - 160 (unfilled)	ASTM D648
Glass Transition Temp. (Tg, °C)	220 - 230[2] [10]	185 - 190	220	143	DSC
Max. Continuous Service Temp. (°C)	180 - 190[6]	160	180	250[8]	-
Dielectric Strength (kV/mm)	15 - 16[9]	15 - 17	14 - 16	18 - 20	ASTM D149

| Density (g/cm³) | 1.37[10][11] | 1.24 | 1.29 | 1.30 - 1.32 | ASTM D792 |

Cost-Performance Analysis

While PEEK demonstrates superior strength and a significantly higher maximum service temperature, its cost can be a limiting factor in many applications.[7][12] The family of sulfone polymers offers a more cost-effective solution with a tiered performance profile.

- PEEK: The highest cost and performance option, chosen for the most demanding applications where temperatures exceed 200°C and high mechanical strength is paramount. [8]
- PPSU: Offers the best chemical resistance and impact strength among the sulfones and can withstand repeated steam sterilization cycles, making it ideal for medical devices.[3][6] Its cost is the highest among the sulfones.[5]

- PEES (PESU): Strikes a balance between the performance of PPSU and the cost-effectiveness of PSU.[\[6\]](#)[\[13\]](#) It offers better heat resistance than PSU and is more easily processed than PPSU, making it a versatile choice for a wide range of applications, including filtration membranes and electrical components.[\[4\]](#)[\[6\]](#)
- PSU: The most cost-effective of the sulfone polymers, it provides good all-around performance and is suitable for general-purpose applications that do not require the enhanced thermal or chemical resistance of PEES or PPSU.[\[5\]](#)[\[13\]](#)

Ultimately, PEES represents a compelling option for applications requiring performance beyond that of PSU but where the premium cost of PPSU or PEEK is not justified.

Experimental Protocols & Methodologies

The data presented in this guide is derived from standardized testing procedures. Below are detailed methodologies for the key experiments used to characterize these polymers.

Mechanical Properties Testing

Mechanical testing evaluates the strength, flexibility, and toughness of a polymer.[\[14\]](#)[\[15\]](#) These tests are typically performed under controlled temperature and humidity conditions.

- Tensile Strength (ASTM D638 / ISO 527): This test measures the force required to pull a specimen to its breaking point.
 - Specimen Preparation: Dog-bone shaped specimens are injection molded or machined to standard dimensions.
 - Procedure: The specimen is mounted in the grips of a universal testing machine. It is then pulled apart at a constant rate of speed until it fractures.
 - Data Acquired: The test yields the ultimate tensile strength, elongation at break, and tensile modulus.[\[16\]](#)
- Flexural Strength (ASTM D790): This test measures a material's resistance to bending.
 - Specimen Preparation: Rectangular bar specimens are prepared.

- Procedure: The specimen is placed on two supports, and a load is applied to the center (3-point bending). The load is increased until the specimen breaks or reaches a specified strain.
- Data Acquired: Flexural strength and flexural modulus are calculated from the load-deflection curve.

Thermal Analysis

Thermal analysis techniques are used to study the effect of temperature on a polymer's properties.[\[17\]](#)

- Differential Scanning Calorimetry (DSC): DSC is used to determine thermal transitions like the glass transition temperature (T_g).[\[18\]](#)[\[19\]](#)
 - Procedure: A small sample of the polymer is placed in an aluminum pan and heated at a constant rate in a DSC instrument. An empty reference pan is heated simultaneously.
 - Measurement: The instrument measures the difference in heat flow required to raise the temperature of the sample and the reference.
 - Data Acquired: A step change in the heat flow curve indicates the glass transition temperature (T_g).[\[10\]](#)
- Thermogravimetric Analysis (TGA): TGA measures changes in a material's mass as a function of temperature, indicating its thermal stability and decomposition temperature.[\[18\]](#)[\[19\]](#)
 - Procedure: A sample is placed on a precision balance within a furnace. The temperature is increased at a constant rate in a controlled atmosphere (e.g., nitrogen or air).
 - Data Acquired: A plot of mass versus temperature shows the temperatures at which the material degrades.

Chemical Resistance Testing

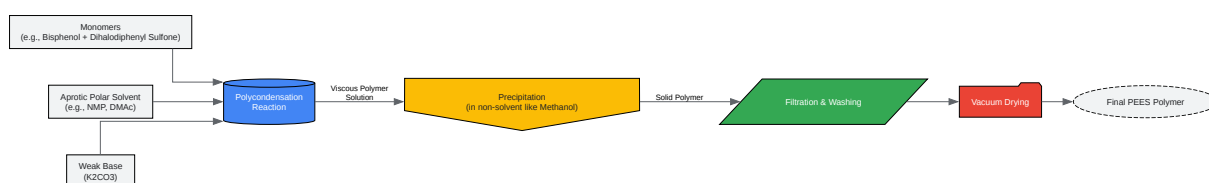
- ASTM D543 - Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents: This standard provides a framework for assessing the chemical compatibility of

polymers.[20]

- Specimen Preparation: Standardized test specimens are prepared and their initial weight, dimensions, and mechanical properties are measured.[21]
- Chemical Exposure: Specimens are fully immersed in the test chemical for a specified duration and at a controlled temperature.[22]
- Post-Exposure Evaluation: After exposure, the specimens are removed, cleaned, and re-measured. Changes in weight, dimensions, appearance (e.g., discoloration, cracking), and mechanical properties (like tensile strength) are recorded.[21][23]
- Analysis: The degree of chemical resistance is determined by comparing the pre- and post-exposure properties.[22]

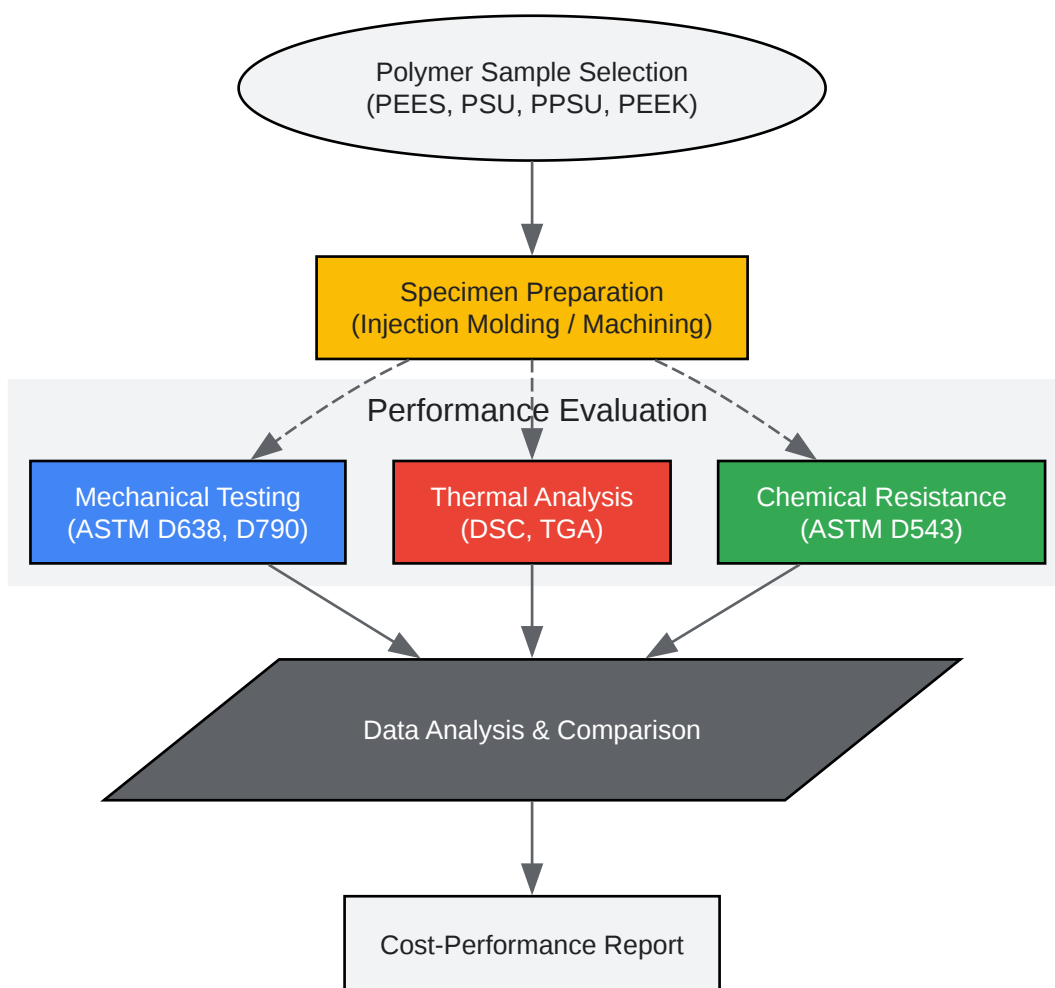
Visualizations: Workflows and Relationships

Diagrams generated using Graphviz provide a clear visual representation of complex processes.



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Caption: Synthesis workflow for Polyethersulfone (PEES).



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Caption: Workflow for comparative polymer performance testing.

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